

1-dodecene CAS number and safety data sheet

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Compound of Interest

Compound Name: 1-Dodecene

Cat. No.: B091753

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An In-depth Technical Guide to **1-Dodecene** (CAS No. 112-41-4): Safety, Properties, and Experimental Protocols

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Dodecene, an alpha-olefin with the chemical formula $C_{12}H_{24}$, is a key intermediate in the chemical industry. Its primary commercial significance stems from the reactivity of its terminal double bond, making it a valuable precursor in the synthesis of a wide range of products, including detergents, lubricants, and polymers. This technical guide provides a comprehensive overview of the safety, physicochemical properties, and relevant experimental testing protocols for **1-dodecene**, with a focus on data pertinent to research and development applications.

The CAS Registry Number for **1-dodecene** is 112-41-4.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Physicochemical and Safety Data

The following tables summarize the key quantitative data for **1-dodecene**, compiled from various safety data sheets and chemical databases.

Table 1: Physical and Chemical Properties of **1-Dodecene**

| Property | Value |
|---|---|
| Molecular Formula | C ₁₂ H ₂₄ |
| Molecular Weight | 168.32 g/mol [4] |
| Appearance | Colorless liquid[2][5] |
| Odor | Mild, pleasant[2][5] |
| Melting Point | -35 °C[6] |
| Boiling Point | 213 °C[2][6] |
| Flash Point | 76 °C (closed cup)[2] |
| Autoignition Temperature | 255 °C |
| Density | 0.758 g/mL at 20 °C[7] |
| Vapor Pressure | 0.22 mbar at 20 °C[6] |
| Vapor Density | 5.8 (air = 1) |
| Solubility in Water | Insoluble[5] |
| Solubility in Organic Solvents | Soluble in ethanol, ether, and acetone[5] |
| Octanol-Water Partition Coefficient (log Kow) | 6.1[5] |

Table 2: Toxicological Data for **1-Dodecene**

| Endpoint | Result | Species | Method |
|-----------------------------------|------------------|---|------------------------------------|
| Acute Oral Toxicity (LD50) | > 10,000 mg/kg | Rat | Not specified |
| Acute Dermal Toxicity (LD50) | > 10,000 mg/kg | Rat | Not specified |
| Skin Corrosion/Irritation | Not irritating | Rabbit | OECD Guideline 404 (or equivalent) |
| Serious Eye Damage/Irritation | Not irritating | Rabbit | Not specified |
| Respiratory or Skin Sensitization | Not a sensitizer | Guinea pig | Not specified |
| Aspiration Hazard | Category 1 | May be fatal if swallowed and enters airways[3] | |

Table 3: Ecological Data for **1-Dodecene**

| Endpoint | Result | Species | Method |
|----------------------------------|--|-------------------------------------|--------------------|
| Acute Toxicity to Fish (LC50) | > 1000 mg/L (96 h) | Oncorhynchus mykiss (Rainbow trout) | OECD Guideline 203 |
| Acute Toxicity to Daphnia (EC50) | > 1000 mg/L (48 h) | Daphnia magna (Water flea) | OECD Guideline 202 |
| Toxicity to Algae (EC50) | > 1000 mg/L (72 h) | Pseudokirchneriella subcapitata | OECD Guideline 201 |
| Biodegradability | Readily biodegradable (74.1 - 80% in 28 days)[1] | OECD Guideline 301F[1] | |
| Bioaccumulative Potential | High potential to bioaccumulate[8] | | |

Experimental Protocols

Detailed experimental protocols for the safety testing of chemicals are standardized to ensure reproducibility and comparability of data. The following are descriptions of the methodologies for key experiments cited in the safety data for **1-dodecene**.

Biodegradability Testing (OECD Guideline 301F)

The ready biodegradability of **1-dodecene** was assessed using the Manometric Respirometry Test as outlined in OECD Guideline 301F.[\[1\]](#) This method evaluates the potential for a chemical to be rapidly biodegraded by aerobic microorganisms.

- Principle: A solution or suspension of the test substance in a mineral medium is inoculated with microorganisms (typically from activated sludge) and incubated under aerobic conditions in a closed respirometer. The consumption of oxygen by the microorganisms as they metabolize the test substance is measured over a 28-day period. The amount of oxygen consumed is expressed as a percentage of the theoretical oxygen demand (ThOD).
- Methodology:
 - A known concentration of **1-dodecene** is added to a mineral medium containing an inoculum of aerobic microorganisms.
 - The mixture is placed in a sealed vessel connected to a respirometer.
 - The consumption of oxygen is monitored continuously or at frequent intervals for 28 days at a constant temperature in the dark.
 - Control experiments with the inoculum alone are run in parallel to determine the background oxygen consumption.
 - A reference substance (e.g., sodium benzoate) is also tested to verify the viability of the inoculum and the test procedure.
- Pass Criteria: For a substance to be considered "readily biodegradable," the percentage of biodegradation must reach at least 60% of the ThOD within a 10-day window during the 28-

day test period. **1-Dodecene** meets this criterion, with reported biodegradation between 74.1% and 80% in 28 days.^[1]

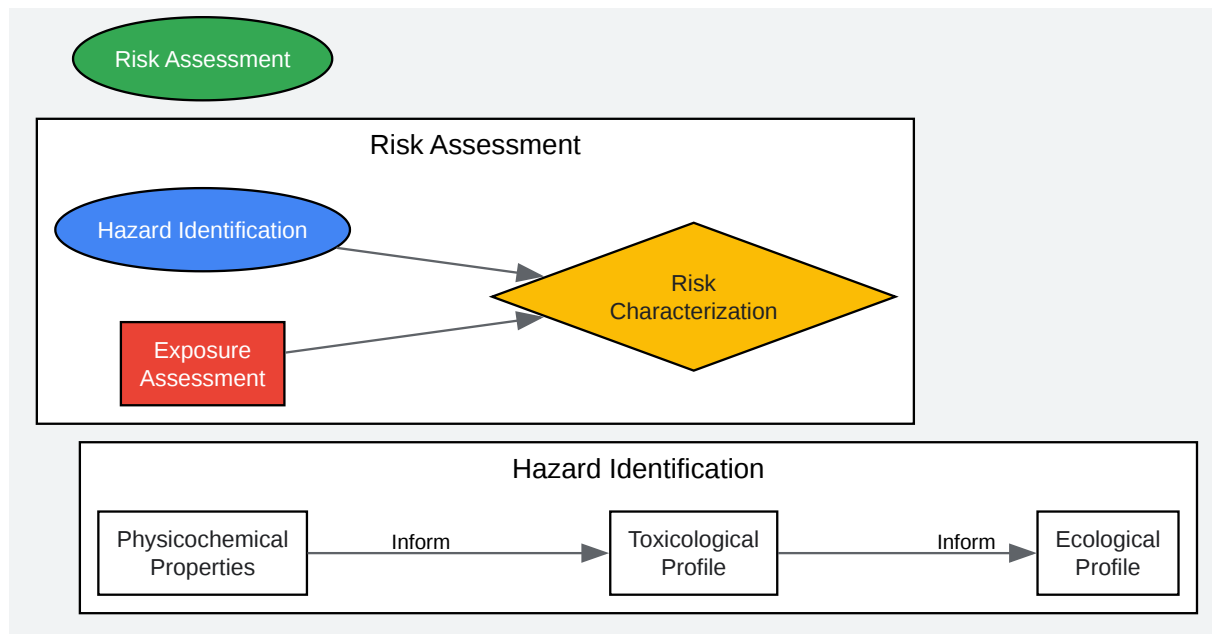
Acute Oral Toxicity Testing

The acute oral toxicity of **1-dodecene** is typically determined by assessing the median lethal dose (LD50) in a rodent species, most commonly the rat.

- Principle: The LD50 is the statistically derived single dose of a substance that can be expected to cause death in 50% of the animals when administered by the oral route.
- Methodology:
 - A group of fasted rats is administered a single dose of **1-dodecene** via oral gavage.
 - The animals are observed for a period of 14 days for signs of toxicity and mortality.
 - Body weight is recorded before administration and at the end of the observation period.
 - A necropsy is performed on all animals at the end of the study to identify any gross pathological changes.
- Result: For **1-dodecene**, the acute oral LD50 in rats is greater than 10,000 mg/kg, indicating a very low order of acute toxicity by ingestion.

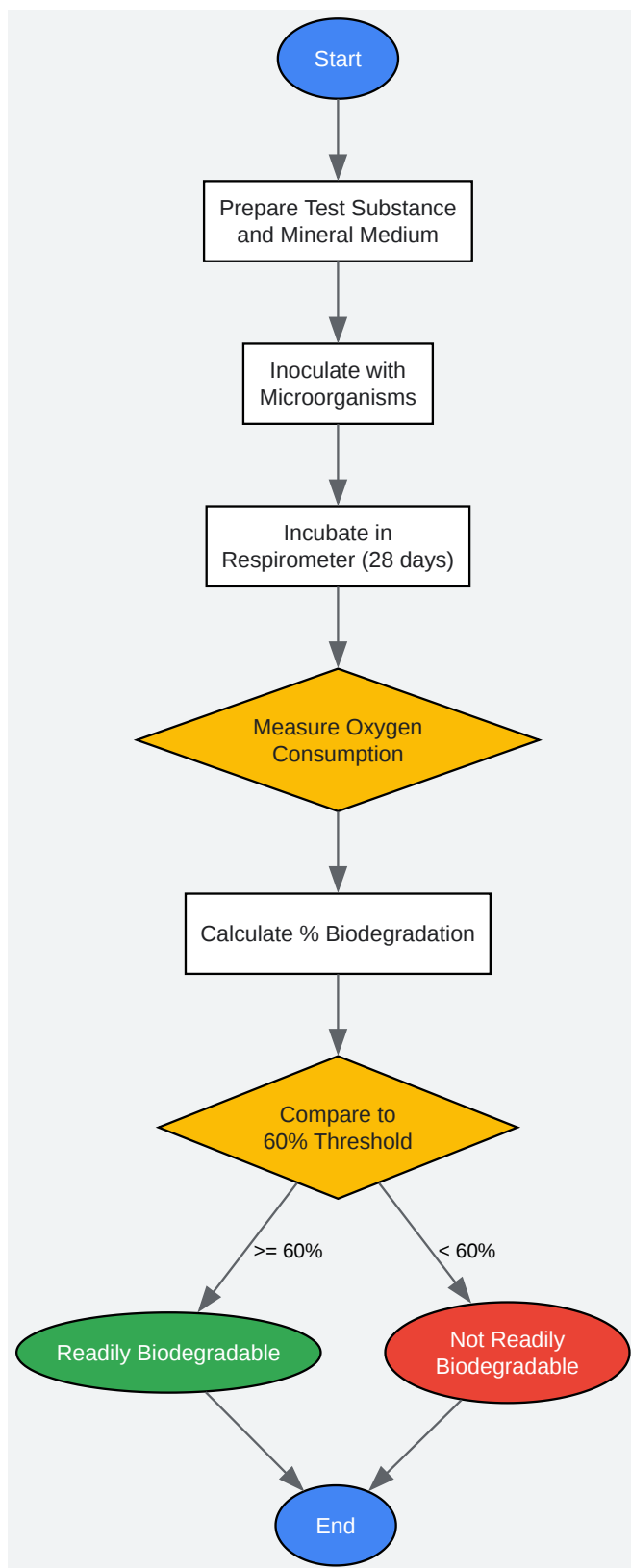
Visualizations

The following diagrams illustrate key concepts related to the safety assessment of **1-dodecene**.



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Caption: Logical relationship in chemical safety assessment.



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Caption: Experimental workflow for OECD 301F biodegradability test.

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